

# synonyms for ethyl cyclopentanecarboxylate in chemical literature

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Ethyl cyclopentanecarboxylate

Cat. No.: B1329522

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An In-Depth Guide to the Nomenclature and Synonyms of **Ethyl Cyclopentanecarboxylate** for Researchers and Drug Development Professionals

## Introduction

In the precise world of chemical research and pharmaceutical development, unambiguous communication is paramount. The accurate identification of chemical entities is the foundation upon which reproducible science is built. **Ethyl cyclopentanecarboxylate**, a versatile building block in organic synthesis, is known by a variety of names throughout chemical literature, patents, and commercial catalogs. This guide provides a comprehensive overview of its synonyms, identifiers, and the logic behind its nomenclature, ensuring clarity for scientists navigating this chemical space.

## Core Chemical Identity

At its heart, the molecule consists of a five-membered carbocyclic ring (cyclopentane) attached to a carboxylate group, which is esterified with an ethyl group. This fundamental structure gives rise to its systematic and common names.

Molecular Formula:  $C_8H_{14}O_2$  [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Molecular Weight: 142.20 g/mol [\[1\]](#)[\[4\]](#)

SMILES: CCOC(=O)C1CCCC1 [\[2\]](#)[\[4\]](#)[\[7\]](#)

InChIKey: UWSJCCUODNDXOT-UHFFFAOYSA-N[2][3][4][5][7]

## Systematic and Trivial Nomenclature

The various names for **ethyl cyclopentanecarboxylate** can be broadly categorized into systematic names, derived from official nomenclature rules, and trivial or common names that have entered the lexicon through historical use or for brevity.

### IUPAC and Systematic Names

The most formal and universally recognized name is assigned by the International Union of Pure and Applied Chemistry (IUPAC).

- **ethyl cyclopentanecarboxylate**: This is the preferred IUPAC name.[3][4] It clearly defines the ethyl ester of cyclopentanecarboxylic acid.
- Cyclopentanecarboxylic acid, ethyl ester: This is a common and equally correct systematic name that emphasizes the parent carboxylic acid.[2][4][6][7]
- Cyclopentane-1-carboxylic acid ethyl ester: A slightly more descriptive systematic name that specifies the point of attachment on the cyclopentane ring, although in this simple case, the "1" is often omitted as there is no ambiguity.[2][5]

### Common and Semi-Systematic Names

These names are frequently encountered in laboratory settings and older literature.

- Ethyl cyclopentylcarboxylate: This is a widely used and accepted synonym.[2][4][6][7]
- Carbethoxycyclopentane: This name is derived from an older system of nomenclature where the -COOEt group is referred to as "carbethoxy".[2][4][7]

## Key Identifiers for Database Searching

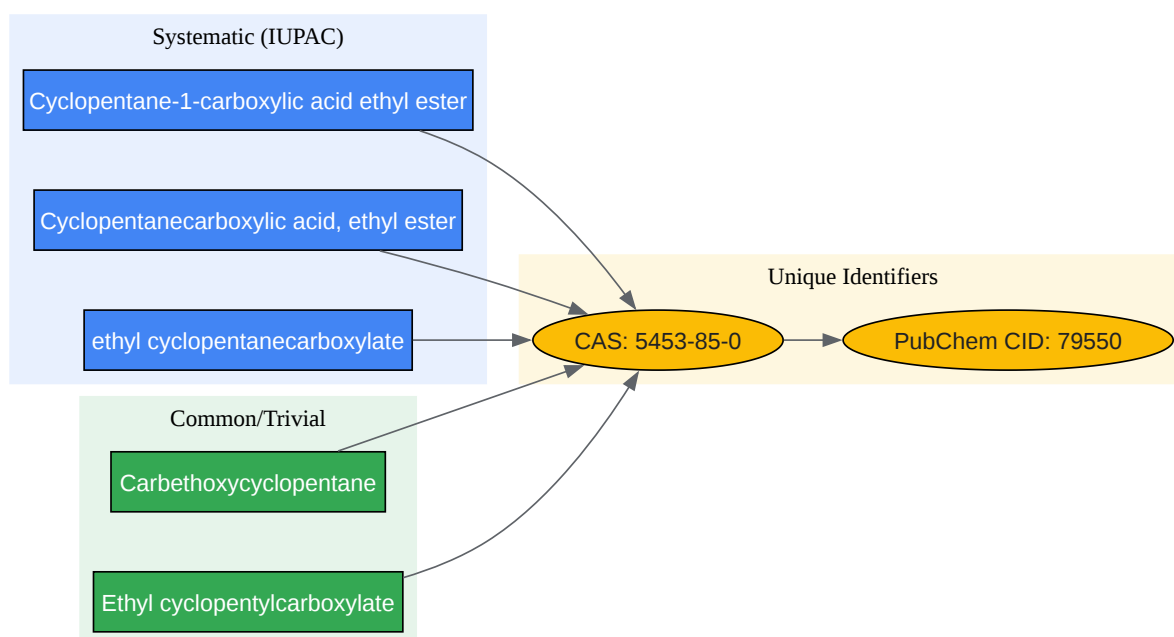
For researchers, particularly in drug development and patent analysis, unique identifiers are crucial for accurate and comprehensive data retrieval.

Identifier Type	Value	Source
CAS Registry Number	5453-85-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
EINECS Number	226-699-4	<a href="#">[4]</a> <a href="#">[6]</a>
PubChem CID	79550	<a href="#">[4]</a> <a href="#">[6]</a>
NSC Number	18903	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>

The CAS Registry Number is the most reliable identifier to use when searching across different databases to ensure you are retrieving information for the exact same chemical entity.

## Nomenclature Hierarchy and Relationships

The relationship between the different names can be visualized to understand their hierarchy, from the formal IUPAC name to common laboratory shorthand.



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Caption: Relationship between systematic names, common names, and unique identifiers for **ethyl cyclopentanecarboxylate**.

## Contextual Usage in Scientific Literature

The choice of synonym often depends on the context and the intended audience.

- **Formal Publications and Patents:** In these documents, the use of the IUPAC name or "Cyclopentanecarboxylic acid, ethyl ester" is preferred for its precision. The CAS number is almost always included to prevent any ambiguity.

- **Synthetic Chemistry Protocols:** Organic chemists often use semi-systematic or common names like "ethyl cyclopentylcarboxylate" or "carbethoxycyclopentane" for brevity in reaction schemes and experimental descriptions.
- **Chemical Catalogs and Databases:** Commercial suppliers and large chemical databases will typically list the IUPAC name and CAS number prominently but will also include a comprehensive list of synonyms to facilitate searches.<sup>[2][4][5]</sup>

## Distinguishing from Related Compounds

It is crucial to differentiate **ethyl cyclopentanecarboxylate** from structurally similar compounds that may have related names. For example, "ethyl 2-oxocyclopentanecarboxylate" (CAS 611-10-9) is a different molecule with a ketone functional group on the cyclopentane ring.<sup>[8][9][10]</sup> Similarly, "ethyl cyclopent-1-enecarboxylate" (CAS 10267-94-4) contains a double bond within the ring.<sup>[12]</sup> Always cross-reference with the CAS number to ensure you are dealing with the correct substance.

## Conclusion

A thorough understanding of the various synonyms for **ethyl cyclopentanecarboxylate** is essential for researchers and professionals in the chemical and pharmaceutical sciences. By being familiar with its IUPAC name, common synonyms, and, most importantly, its unique identifiers like the CAS Registry Number, scientists can navigate the vast body of chemical literature with confidence and precision. This guide serves as a foundational reference to aid in the unambiguous identification and communication of this important chemical compound.

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- To cite this document: BenchChem. [synonyms for ethyl cyclopentanecarboxylate in chemical literature]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329522#synonyms-for-ethyl-cyclopentanecarboxylate-in-chemical-literature]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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